

Essential Safety and Operational Guide for 2-Bromopropane-d7

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Compound of Interest

Compound Name: 2-Bromopropane-d7

Cat. No.: B113470

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to the Safe Handling, Storage, and Disposal of **2-Bromopropane-d7**.

This document provides critical safety and logistical information for the handling of **2-Bromopropane-d7** (CAS: 39091-63-9), a deuterated analog of 2-bromopropane. Adherence to these guidelines is essential to ensure a safe laboratory environment and to mitigate the risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromopropane-d7 is a highly flammable liquid and vapor that may cause damage to organs through prolonged or repeated exposure.^{[1][2]} It is also suspected of causing genetic defects and may damage fertility or the unborn child.^[3] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield is also recommended.[1][3]	To prevent eye contact with vapors or splashes.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, Silver Shield®/4H®, or Viton).[4][5] Fire/flame resistant and impervious clothing or lab coat.[1][4]	To avoid skin contact and absorption. Gloves must be inspected prior to use.[1][3]
Respiratory Protection	If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved full-face respirator with multi-purpose combination (US) or type AXBEK (EN 14387) respirator cartridges.[1][3][6]	To prevent inhalation of harmful vapors.
Additional Protection	Use non-sparking tools and explosion-proof equipment.[1][4][7]	Due to the highly flammable nature of the substance.

First Aid Measures

In the event of exposure, immediate action is critical.

Table 2: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected area with plenty of water.[1][3] Wash off with soap and plenty of water and consult a physician.[3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[6] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[3]

Handling and Storage

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the chemical.

Operational Plan for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Dispensing: Use only non-sparking tools.[1][4] Ground and bond containers and receiving equipment to prevent static discharge.[7]
- Procedure: Avoid contact with skin, eyes, and clothing.[4] Do not breathe vapors or mist.[7]
- Post-Handling: Wash hands and face thoroughly after handling.[4] Remove and launder contaminated clothing before reuse.

Storage Plan:

- Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.[1][4][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][4][7] No smoking in the storage area.[7]
- Store locked up and apart from incompatible materials such as oxidizing agents and strong bases.[1][5]

Accidental Release and Disposal

A clear plan for spills and waste disposal is essential for laboratory safety and environmental protection.

Accidental Release Measures:

- Evacuate: Immediately evacuate the area and ensure proper ventilation.[4]
- Eliminate Ignition Sources: Remove all sources of ignition.[1][4]
- Containment: For small spills, absorb the liquid with an inert, non-combustible material like dry sand or earth.[7] For large spills, dike the area to prevent spreading.[7]
- Collection: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal.[1][7]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan:

- Dispose of unused product and contaminated materials as hazardous waste.[7]
- Contact a licensed professional waste disposal service.[3][8] Do not mix with other waste.[3]
- Dispose of contents and container in accordance with all applicable local, state, and federal regulations.[1]

Physical and Chemical Properties

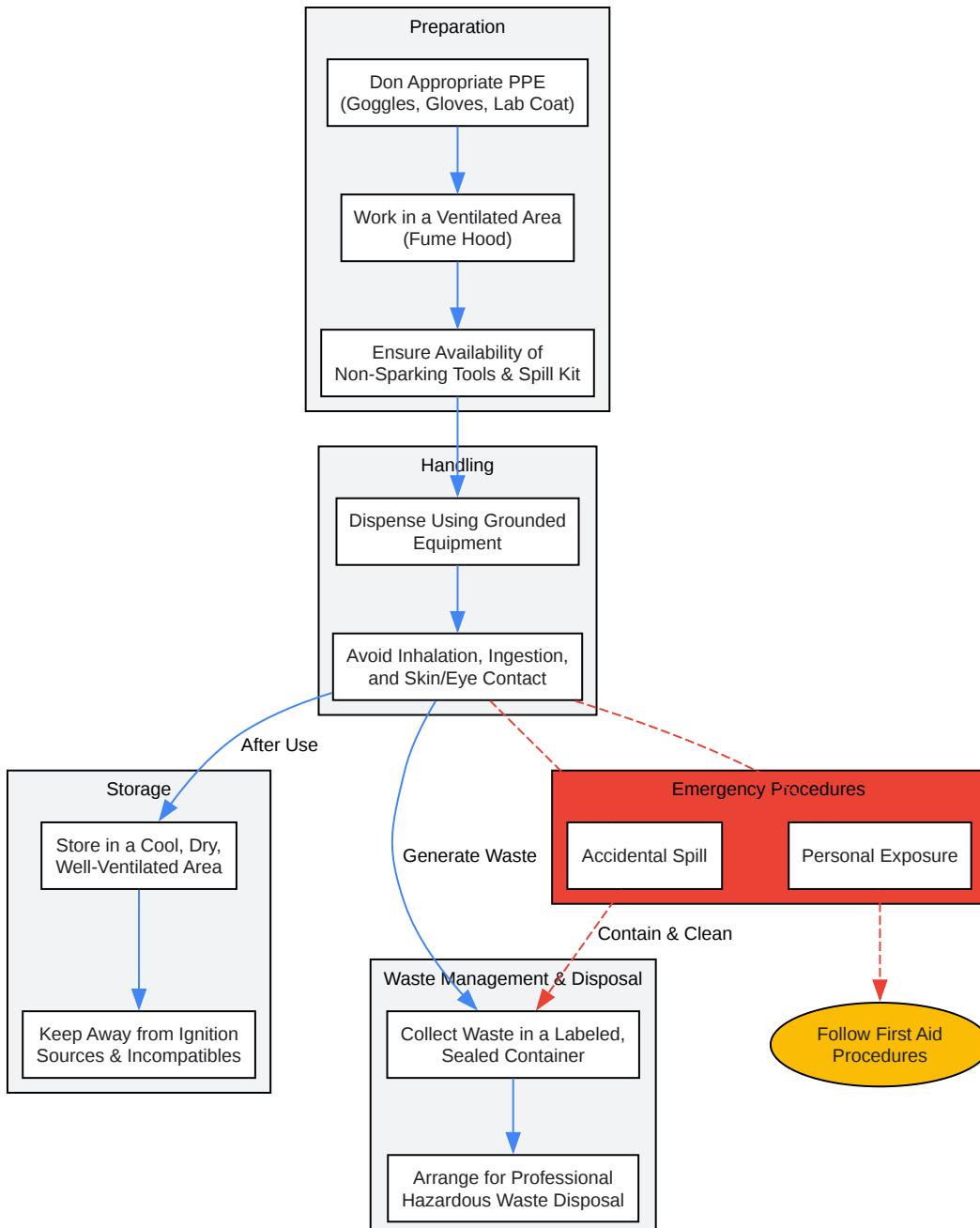
Table 3: Properties of **2-Bromopropane-d7**

Property	Value
CAS Number	39091-63-9 [8] [9] [10]
Molecular Formula	C ₃ D ₇ Br [8] [10]
Molecular Weight	~130.03 g/mol [10]
Appearance	Colorless liquid [4]
Boiling Point	59 °C (for non-deuterated) [4]
Melting Point	-89 °C (for non-deuterated) [4]
Density	1.383 g/mL at 25 °C
Flash Point	19 °C (66.2 °F) - closed cup

Visual Workflow for Safe Handling and Disposal

The following diagram outlines the critical steps for the safe handling and disposal of **2-Bromopropane-d7**.

Safe Handling and Disposal Workflow for 2-Bromopropane-d7

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Caption: Workflow for the safe handling and disposal of **2-Bromopropane-d7**.

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